

Application Note: Spectroscopic Analysis of Deacetyl Racecadotril Disulfide

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Compound of Interest

Compound Name: Deacetyl Racecadotril Disulfide

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Abstract

Deacetyl Racecadotril Disulfide is a known impurity of Racecadotril, an enkephalinase inhibitor used in the treatment of diarrhea. The identification and characterization of such impurities are critical for ensuring the quality and safety of the final pharmaceutical product. This application note details the spectroscopic analysis of **Deacetyl Racecadotril Disulfide** using Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, providing a foundational protocol for researchers and professionals in drug development and quality control.

Introduction

Racecadotril is an antidiarrheal drug that exerts its effect by inhibiting the enzyme neutral endopeptidase, leading to an increase in endogenous opioids. During the synthesis and storage of Racecadotril, various impurities can form, one of which is **Deacetyl Racecadotril Disulfide**. The presence of impurities can impact the efficacy and safety of the drug product. Therefore, robust analytical methods are required for their detection, identification, and quantification. This document provides detailed protocols for the analysis of **Deacetyl Racecadotril Disulfide** using ^1H NMR, ^{13}C NMR, and FT-IR spectroscopy, along with expected spectral data.

Chemical Structure

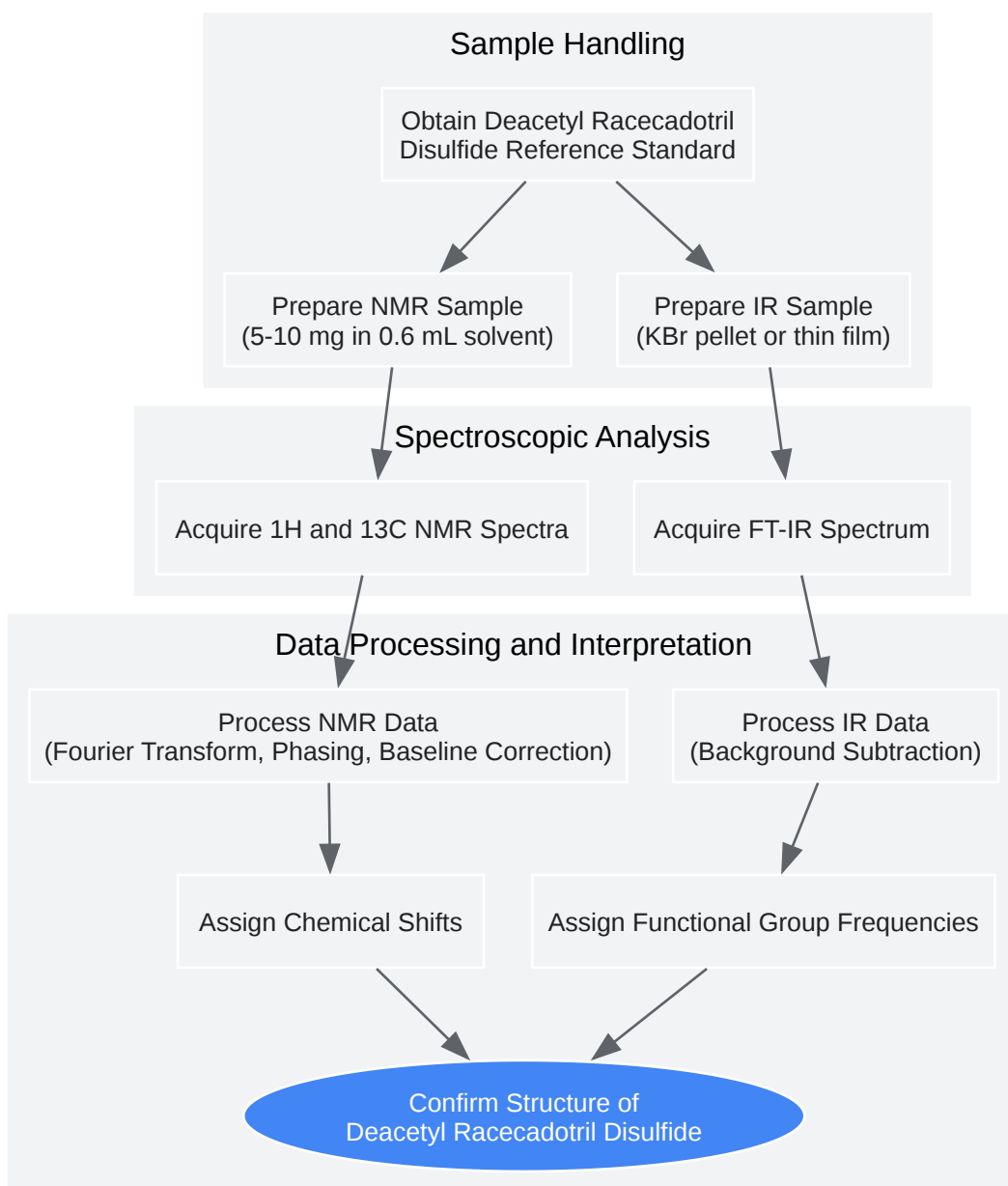
Figure 1: Chemical Structure of **Deacetyl Racecadotril Disulfide**.

Deacetyl Racecadotril Disulfide

C38H40N2O6S2

[Image of Deacetyl Racecadotril Disulfide Structure]

Workflow for Spectroscopic Analysis of Pharmaceutical Impurities



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